

# No Information Available on PSB-1491 in Neurodegeneration Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PSB-1491

Cat. No.: B12365221

[Get Quote](#)

Despite a comprehensive search of scientific literature and public databases, no information was found on a compound designated "**PSB-1491**" in the context of neurodegeneration or any other therapeutic area. This suggests that "**PSB-1491**" may be an internal compound code not yet disclosed in public research, a new compound for which data has not yet been published, or an incorrect identifier.

While the requested in-depth technical guide on **PSB-1491** cannot be provided, research on other compounds with the "PSB" prefix has revealed therapeutic potential in preclinical models of neurodegenerative diseases. This report summarizes the available information on these related compounds to provide context on the potential research landscape of "PSB" designated molecules in neuroscience.

## Pinostrobin (PSB): A Neuroprotective Flavonoid for Parkinson's Disease Models

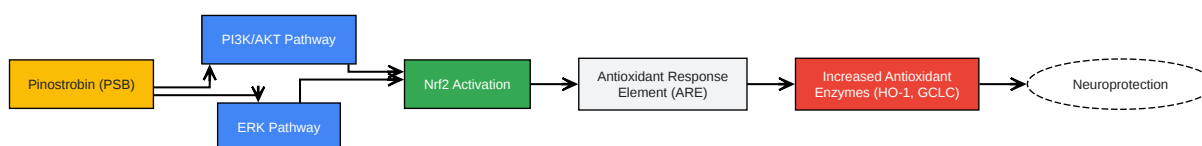
Pinostrobin (PSB), a dietary bioflavonoid, has demonstrated neuroprotective effects in cellular and animal models of Parkinson's disease.<sup>[1]</sup>

### Mechanism of Action

Studies indicate that pinostrobin's neuroprotective effects are mediated through the activation of the Nrf2 (Nuclear factor erythroid 2-related factor 2) signaling pathway, a key regulator of cellular antioxidant responses.<sup>[1]</sup> The proposed mechanism involves:

- Induction of Antioxidant Enzymes: Pinostrobin up-regulates the expression of antioxidant enzymes such as heme oxygenase-1 (HO-1) and glutamate-cysteine ligase catalytic subunit (GCLC), which helps to mitigate oxidative stress, a key pathological feature of neurodegenerative diseases.[1]
- Anti-apoptotic Effects: The compound has been shown to block apoptotic cascades, including the loss of mitochondrial membrane potential and the activation of caspase-3.[1]
- Modulation of Signaling Pathways: The activation of Nrf2 by pinostrobin is believed to be mediated, at least in part, by the PI3K/AKT and ERK signaling pathways.[1]

#### Signaling Pathway for Pinostrobin (PSB)



[Click to download full resolution via product page](#)

Caption: Proposed signaling pathway for the neuroprotective effects of Pinostrobin (PSB).

## 4-(Phenylsulfanyl) butan-2-one (4-PSB-2): An Anti-inflammatory Agent in an Alzheimer's Disease Model

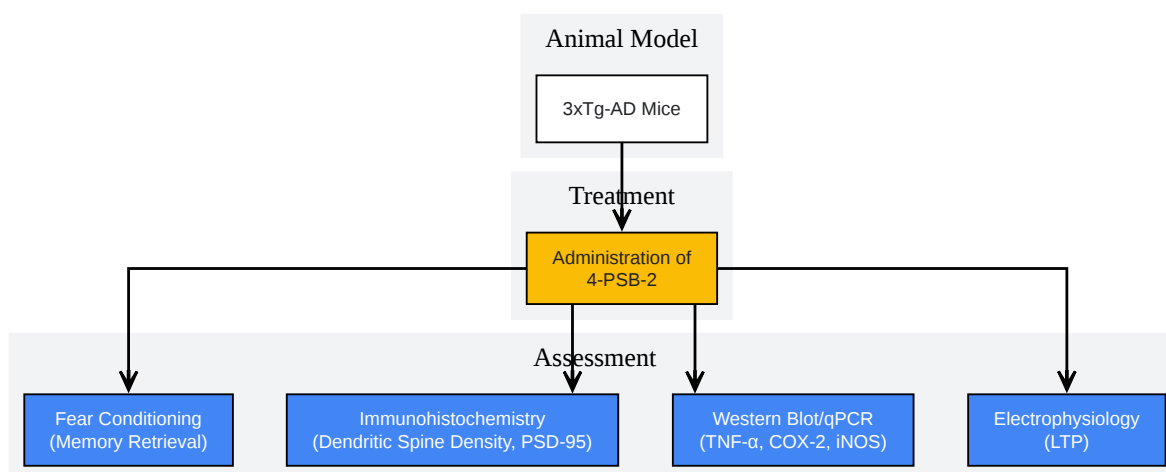
The compound 4-(Phenylsulfanyl) butan-2-one (4-PSB-2) has shown promise in a triple-transgenic mouse model of Alzheimer's disease (3xTg-AD) by improving fear memory retrieval and reducing neuroinflammation.

### Mechanism of Action

The therapeutic effects of 4-PSB-2 are attributed to its anti-inflammatory properties. The key mechanisms identified include:

- **Reduction of Pro-inflammatory Markers:** 4-PSB-2 was found to decrease the expression of key inflammatory mediators, including tumor necrosis factor-alpha (TNF- $\alpha$ ), cyclooxygenase-2 (COX-2), and inducible nitric oxide synthase (iNOS).
- **Synaptic Plasticity:** The compound was also observed to increase dendritic spine density and the expression of postsynaptic density protein-95 (PSD-95), suggesting a role in enhancing synaptic plasticity. It also facilitated long-term potentiation (LTP) in the hippocampus of the model mice.

#### Experimental Workflow for 4-PSB-2 Evaluation



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating the therapeutic potential of 4-PSB-2.

## Other "PSB" Compounds in Neurodegenerative Disease Research

A search also identified PSB-16131, a potent inhibitor of the ectonucleotidase NTPDase2. While its direct therapeutic application in neurodegeneration is not detailed, it is noted for its

potential use in studies related to inflammation and neurodegenerative diseases, suggesting that targeting nucleotide metabolism may be another avenue of interest for "PSB" compounds.

## Conclusion

While there is no publicly available information on **PSB-1491**, the research on other "PSB" compounds such as Pinostrobin and 4-PSB-2 highlights a clear interest in this class of molecules for the treatment of neurodegenerative diseases like Parkinson's and Alzheimer's. The mechanisms of action for these identified compounds converge on key pathological processes in neurodegeneration, namely oxidative stress and neuroinflammation. Further research and publication are required to determine if **PSB-1491** is related to these compounds and what its specific therapeutic potential may be. Professionals in the field are encouraged to monitor scientific publications and company disclosures for any future information on **PSB-1491**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- To cite this document: BenchChem. [No Information Available on PSB-1491 in Neurodegeneration Research]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12365221#therapeutic-potential-of-psb-1491-in-neurodegeneration>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)